

# Application Notes and Protocols: Cyanomethylation of Active Methylene Compounds with Cyanomethyl p- Toluenesulfonate

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## Compound of Interest

Compound Name: Cyanomethyl p-toluenesulfonate

Cat. No.: B080460

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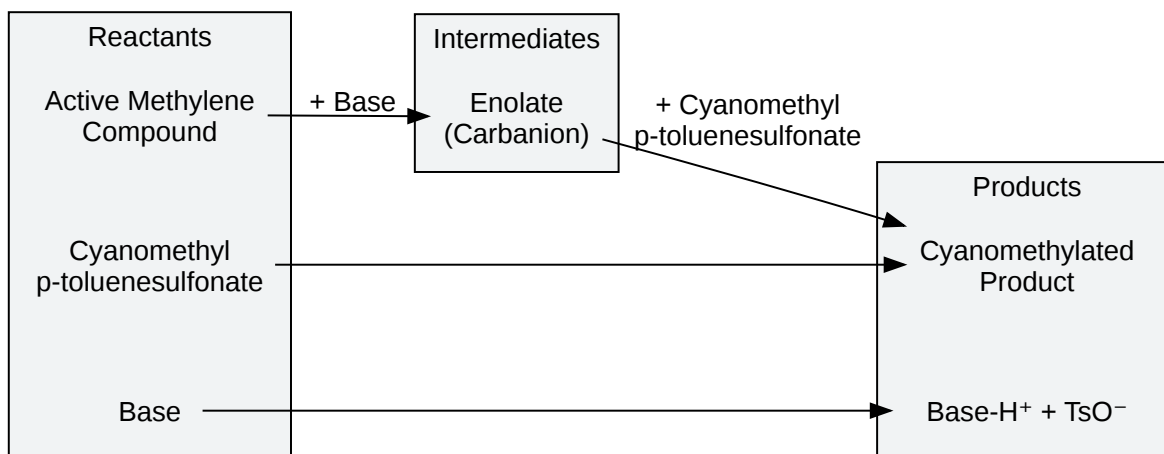
## Introduction

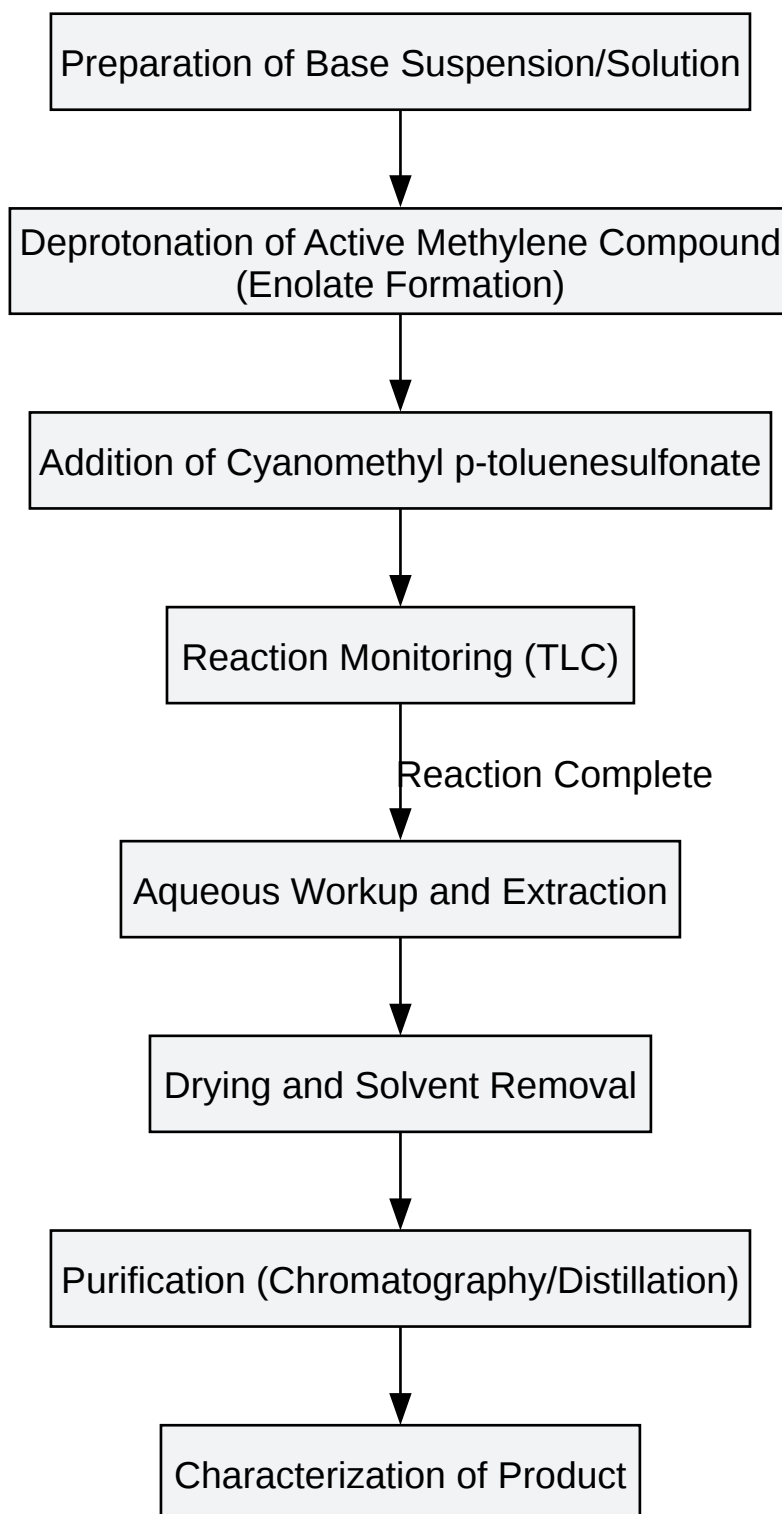
Cyanomethylation, the introduction of a cyanomethyl ( $-\text{CH}_2\text{CN}$ ) group onto a substrate, is a significant transformation in organic synthesis. The resulting cyanomethylated products are valuable intermediates in the synthesis of pharmaceuticals, agrochemicals, and other fine chemicals. The nitrile functionality can be readily converted into other important functional groups such as carboxylic acids, amines, and ketones. Active methylene compounds, characterized by a  $\text{CH}_2$  group flanked by two electron-withdrawing groups (e.g., esters, ketones, nitriles), are common nucleophiles in these reactions due to the acidity of their methylene protons.

This document outlines the application and protocols for the cyanomethylation of active methylene compounds using **cyanomethyl p-toluenesulfonate** as the electrophilic cyanomethylating agent. **Cyanomethyl p-toluenesulfonate** serves as a reactive electrophile, where the tosylate group is an excellent leaving group, facilitating nucleophilic attack by the enolate of the active methylene compound.

## General Reaction Scheme

The cyanomethylation of an active methylene compound with **cyanomethyl p-toluenesulfonate** proceeds via a nucleophilic substitution reaction. A base is used to deprotonate the active methylene compound, generating a resonance-stabilized carbanion (enolate). This enolate then acts as a nucleophile, attacking the electrophilic carbon of the cyanomethyl group in **cyanomethyl p-toluenesulfonate** and displacing the p-toluenesulfonate leaving group.





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